

Eleutheroside C: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Eleutheroside C*

Cat. No.: *B100360*

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Introduction

Eleutheroside C, also known as Ethyl α -D-galactoside, is a glycoside that has been isolated from natural sources. While the family of eleutherosides, primarily extracted from *Eleutherococcus senticosus*, is known for a wide range of biological activities, **Eleutheroside C** presents a simpler chemical entity. This technical guide provides an in-depth overview of the chemical structure and stereochemistry of **Eleutheroside C**, including available quantitative data and detailed experimental protocols for its isolation and characterization.

Chemical Structure and Properties

Eleutheroside C is chemically identified as ethyl α -D-galactopyranoside. Its structure consists of an ethyl group linked via an α -glycosidic bond to the anomeric carbon of a D-galactose sugar moiety in its pyranose form.

Chemical Formula: $C_8H_{16}O_6$

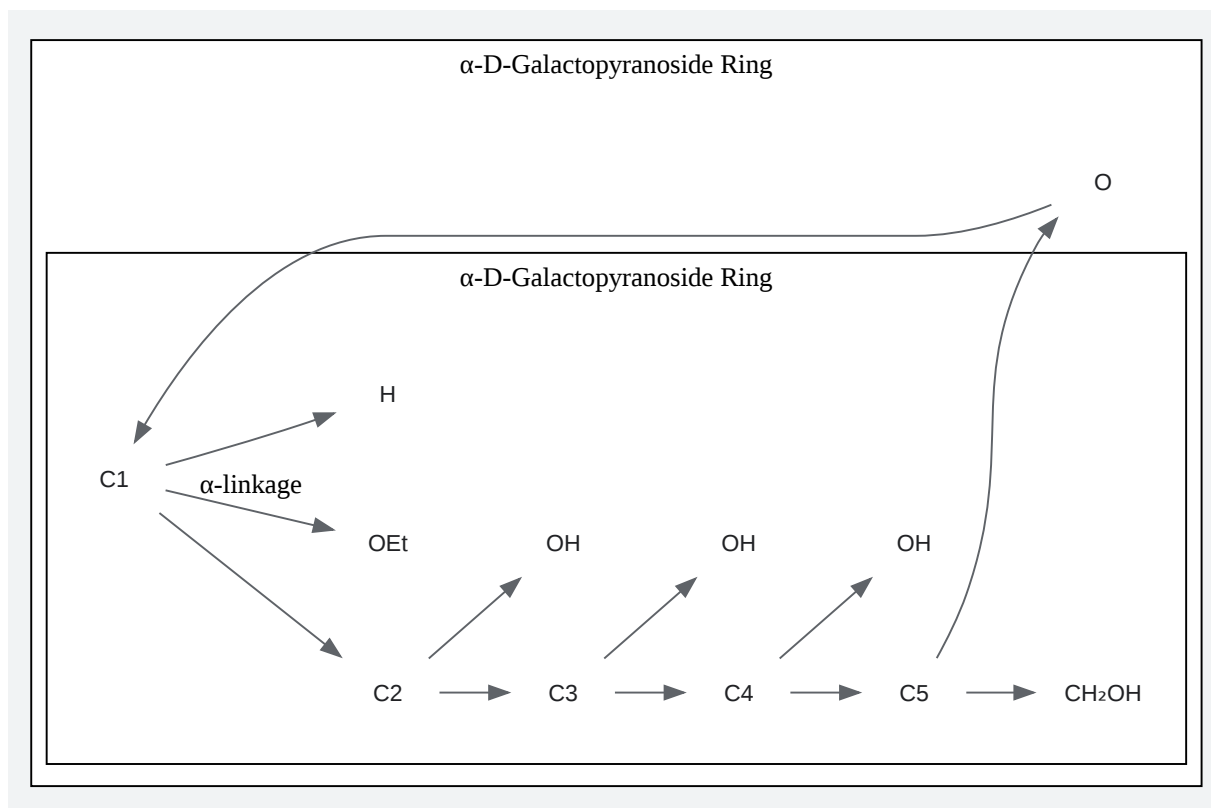
IUPAC Name: (2S,3R,4S,5R,6R)-2-ethoxy-6-(hydroxymethyl)oxane-3,4,5-triol[1]

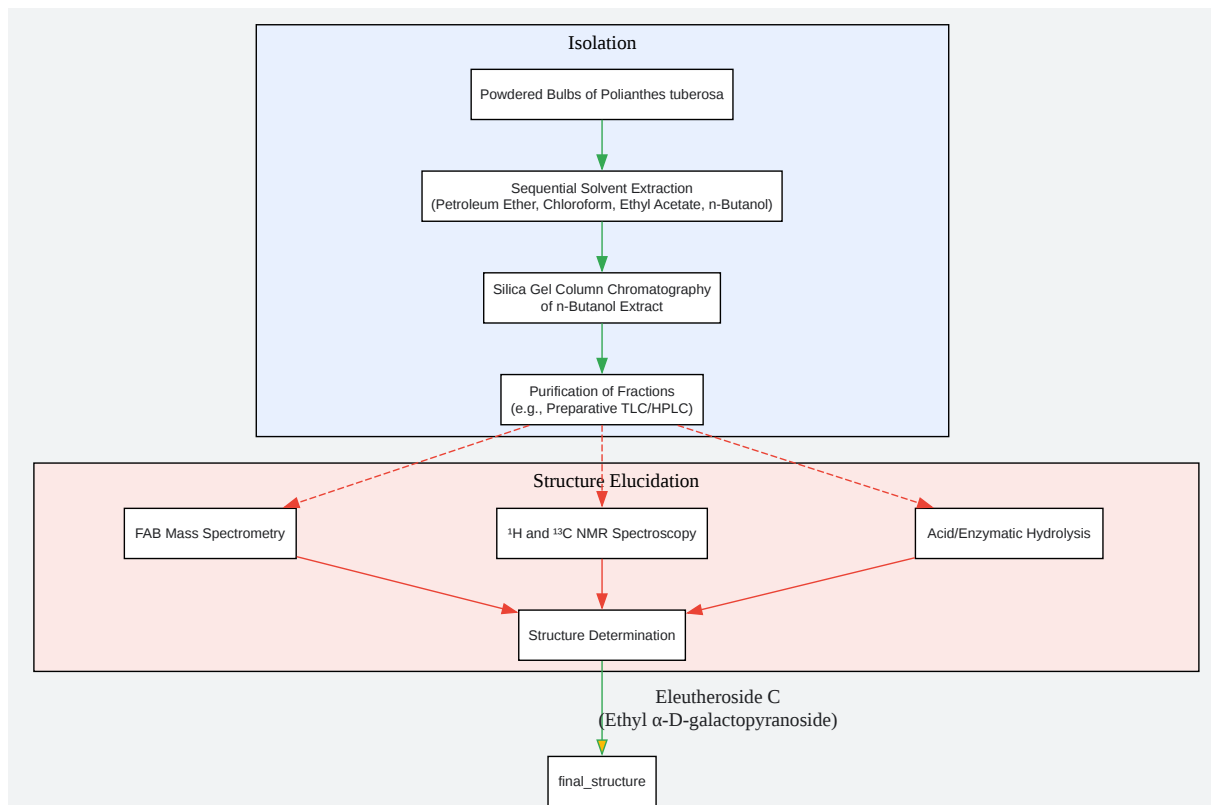
CAS Number: 15486-24-5[1][2]

Molecular Weight: 208.21 g/mol [\[1\]](#)

The stereochemistry of **Eleutheroside C** is defined by the D-configuration of the galactose unit and the α -configuration of the anomeric ethyl linkage. The pyranose ring of the galactose moiety adopts a chair conformation.

Diagram: Chemical Structure of Eleutheroside C





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References

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- 2. medchemexpress.com [medchemexpress.com]
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